

Gas chromatography-mass spectrometry (GC-MS) analysis of 2-Isopropoxyethanol

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Compound of Interest

Compound Name: 2-Isopropoxyethanol

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GC-MS Analysis of 2-Isopropoxyethanol: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the analysis of **2-Isopropoxyethanol** using Gas Chromatography-Mass Spectrometry (GC-MS). It includes detailed application notes, experimental protocols, and quantitative data to support research, quality control, and safety monitoring in various scientific and industrial settings.

Introduction

2-Isopropoxyethanol (also known as ethylene glycol monoisopropyl ether), with the CAS number 109-59-1, is a solvent used in the manufacturing of paints, coatings, and cleaning products.^[1] Due to its potential health hazards, including skin and eye irritation, monitoring its presence and concentration in various matrices is crucial.^[1] Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **2-Isopropoxyethanol**.^[2] This hyphenated technique combines the superior separation capabilities of gas chromatography with the sensitive and specific detection of mass spectrometry.^[2]

This application note details a robust GC-MS method for the analysis of **2-Isopropoxyethanol**, providing the necessary parameters for achieving accurate and reproducible results.

Experimental Protocols

Sample Preparation

The appropriate sample preparation method will depend on the matrix. General guidelines for liquid and air samples are provided below.

2.1.1. Liquid Samples (e.g., drug products, industrial formulations)

- **Dilution:** Accurately weigh a known amount of the liquid sample and dissolve it in a suitable volatile organic solvent, such as methanol or dichloromethane.[3]
- **Concentration Adjustment:** Adjust the concentration to fall within the calibrated range of the instrument, typically in the range of 1-100 µg/mL.[4]
- **Filtration/Centrifugation:** To prevent contamination of the GC inlet and column, remove any particulate matter by passing the sample through a 0.22 µm syringe filter or by centrifugation.[3]
- **Vial Transfer:** Transfer the final sample into a 2 mL glass autosampler vial for analysis.[5]

2.1.2. Air Samples (e.g., workplace air monitoring)

- **Sampling:** Draw a known volume of air through an adsorption tube containing a suitable sorbent, such as Chromosorb 106.[6][7] The flow rate and sampling time should be optimized based on the expected concentration of **2-Isopropoxyethanol**.
- **Thermal Desorption:** The trapped analytes are then introduced into the GC-MS system using a thermal desorber. The desorbed compounds are cryo-focused at the head of the GC column before the temperature program is initiated.

GC-MS Instrumentation and Conditions

The following table outlines the recommended starting parameters for the GC-MS analysis of **2-Isopropoxyethanol**. These may need to be optimized for your specific instrument and

application.

Parameter	Recommended Condition
Gas Chromatograph	
Column	Rxi®-1301Sil MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Inlet Temperature	250 °C
Injection Mode	Splitless (for trace analysis) or Split (for higher concentrations)
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 80 °C, hold for 1 min, ramp at 10 °C/min to 245 °C, hold for 3.5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Mass Transfer Line Temp.	250 °C
Ion Source Temperature	230 °C
Acquisition Mode	Full Scan (for qualitative analysis) and/or Selected Ion Monitoring (SIM) (for quantitative analysis)
Scan Range	m/z 35-200
Solvent Delay	3 minutes

Mass Spectrometry Protocol

For qualitative analysis, a full scan acquisition is used to obtain the complete mass spectrum of eluting peaks. The resulting spectrum can be compared to a reference library, such as the NIST Mass Spectral Library, for identification. The mass spectrum of **2-Isopropoxyethanol** is characterized by specific fragment ions.[\[8\]](#)[\[9\]](#)

For enhanced sensitivity and quantitative analysis, Selected Ion Monitoring (SIM) mode is recommended. In SIM mode, the mass spectrometer is set to detect only a few characteristic ions of the target analyte.

Characteristic Ions for **2-Isopropoxyethanol** (m/z):

- Quantifier Ion: 45
- Qualifier Ions: 43, 59

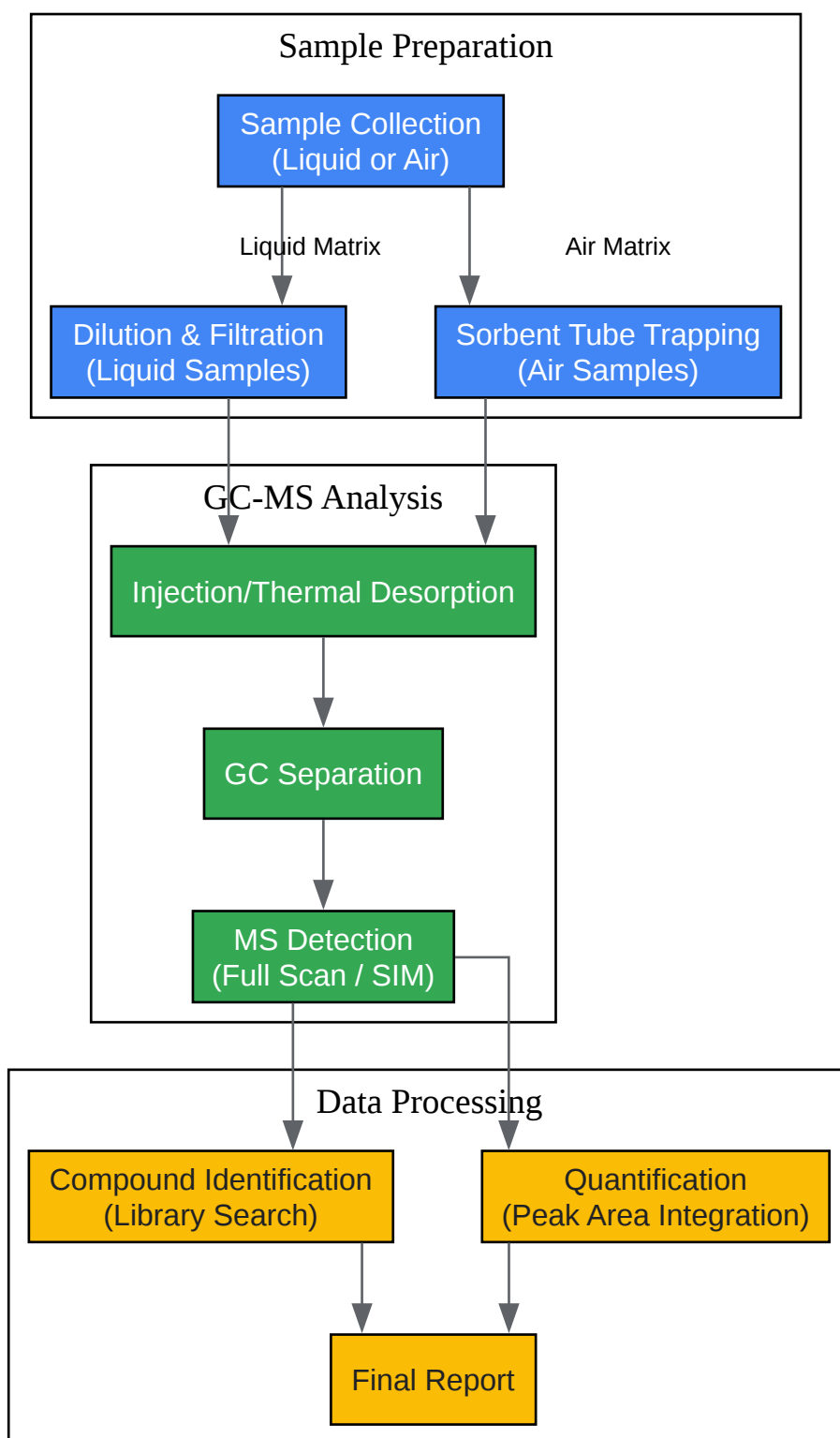
Data Presentation

The following table summarizes the expected quantitative data for the GC-MS analysis of **2-Isopropoxyethanol** based on typical method performance.

Parameter	Value	Reference
Retention Time	~5-7 minutes (dependent on exact conditions)	[1]
Molecular Weight	104.15 g/mol	[8] [9]
Limit of Quantification (LOQ) - Air	4.48 mg/m ³ (based on a 600 mL air sample)	[6] [7]
Linearity (R ²)	> 0.99 (typical for validated methods)	[10] [11]

Mandatory Visualizations

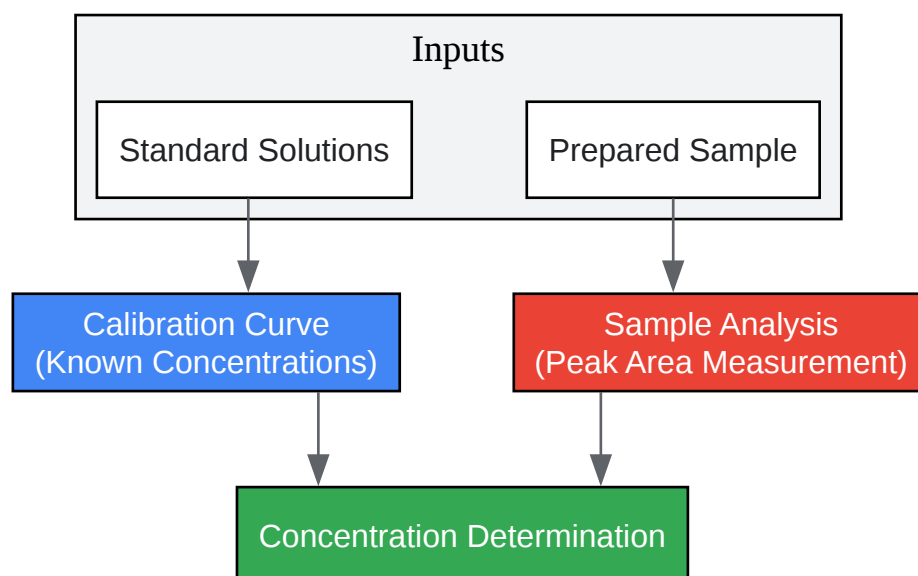
Experimental Workflow



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Caption: Experimental workflow for the GC-MS analysis of **2-Isopropoxyethanol**.

Logical Relationship of Quantitation



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Caption: Logical relationship for the quantitative analysis of **2-Isopropoxyethanol**.

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